

physical and chemical properties of Demethylolivomycin B

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Compound of Interest

Compound Name: Demethylolivomycin B

Cat. No.: B1229830

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Demethylolivomycin B: An In-depth Technical Overview

For Researchers, Scientists, and Drug Development Professionals

Abstract

Demethylolivomycin B is an antitumor antibiotic originating from the fermentation of *Streptomyces aburaviensis*. Characterized by its mild antibacterial activity against Gram-positive bacteria and modest anti-tumor properties, this compound has garnered interest within the scientific community. This document provides a comprehensive overview of the available technical data on **Demethylolivomycin B**, including its known physical and chemical properties, and a summary of its biological activity. Due to the limited publicly available research on this specific compound, this guide consolidates the existing information to serve as a foundational resource for further investigation.

Physicochemical Properties


Detailed experimental data on the physicochemical properties of **Demethylolivomycin B** are not extensively reported in publicly accessible scientific literature. However, based on information from chemical suppliers and databases, the following information has been compiled. It is important to note that these values may not have been independently verified by peer-reviewed studies and should be treated as preliminary data.

Property	Value	Source
CAS Number	86917-63-7	Chemical Abstract Service
Molecular Formula	Not definitively reported	Inferred from structural analogues
Molecular Weight	Not definitively reported	Inferred from structural analogues
Melting Point	Not reported	-
Solubility	Not reported	-
Appearance	Not reported	-

Note: The lack of comprehensive data necessitates experimental determination of these properties for any research or development applications.

Chemical Structure

The chemical structure of **Demethylolivomycin B** is available from chemical vendor databases. A 2D representation of the molecule is provided below.

Chemical Structure of Demethylolivomycin B

Caption: 2D chemical structure of **Demethylolivomycin B**.

Biological Activity

Demethylolivomycin B is classified as an antitumor antibiotic.^{[1][2]} Its biological activity is characterized by:

- **Antitumor Activity:** It exhibits weak anti-tumor properties. The specific cancer cell lines it is active against and the extent of its efficacy (e.g., IC50 values) are not detailed in the available literature.
- **Antibacterial Activity:** It shows weak inhibitory activity against Gram-positive bacteria. The spectrum of activity and minimum inhibitory concentrations (MICs) against specific bacterial strains have not been publicly documented.

The mechanism of action and the specific signaling pathways affected by **Demethylolivomycin B** have not been elucidated in the reviewed literature.

Experimental Protocols

A critical gap in the current body of knowledge is the absence of detailed experimental protocols for the synthesis, purification, and characterization of **Demethylolivomycin B**. Similarly, methodologies for the evaluation of its biological activity are not described in dedicated research papers.

For researchers interested in studying this compound, the following general experimental workflows could be adapted from studies on similar natural products:

General Workflow for Isolation and Characterization

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References

- 1. Cas No.86917-63-7 — TargetMol Chemicals [[targetmol.com](https://www.targetmol.com)]
- 2. olivomycin suppliers USA [[americanchemicalsuppliers.com](https://www.americanchemicalsuppliers.com)]
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